

Navigating the Commercial Landscape of High-Purity **trans-2-Butenyl Acetate**

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Compound of Interest

Compound Name: *trans-2-Butenyl acetate*

CAS No.: 7204-29-7

Cat. No.: B1310794

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As a pivotal intermediate in sophisticated organic synthesis and pharmaceutical development, the quality of **trans-2-Butenyl acetate** (also known as trans-crotyl acetate) is paramount.^[1] Its utility as a precursor demands high purity to ensure predictable reaction kinetics, high yields, and the absence of unwanted side products in the final active pharmaceutical ingredient (API) or target molecule. This guide provides an in-depth analysis of the commercial supplier landscape, quality control methodologies, and critical considerations for researchers procuring this essential chemical building block.

Understanding **trans-2-Butenyl Acetate**: Key Properties

trans-2-Butenyl acetate is an organic compound classified as an ester. Its structure features a double bond in the trans configuration, which is crucial for stereospecific reactions.

Property	Value	References
CAS Number	628-08-0	[1] [2] [3]
Molecular Formula	C ₆ H ₁₀ O ₂	[1] [2] [4]
Molecular Weight	114.14 g/mol	[1] [2] [5]
Boiling Point	128-130°C	[1] [6]
Density	~0.919 g/cm ³	[1] [6]
Flash Point	31°C	[1] [6]
Refractive Index	~1.420	[1] [6]
Synonyms	trans-Crotyl acetate, (2E)-2-Butenyl acetate, Acetic acid trans-2-butenyl ester	[7] [5] [6]

Leading Commercial Suppliers and Purity Grades

The procurement of high-purity reagents is a critical first step in any research or development workflow. Several reputable chemical suppliers offer **trans-2-Butenyl acetate**, though purity levels and available quantities can vary. It is essential to select a supplier that provides comprehensive analytical documentation for their specific lot.

Supplier	Typical Purity Offered	Notes
Thermo Scientific Chemicals	≥94%, 95%	This brand encompasses the former Alfa Aesar portfolio. [4] [8]
Sigma-Aldrich (Merck)	95%	A leading supplier to the global life science industry. [3]
Santa Cruz Biotechnology	Research Grade	Primarily for biochemical and proteomics research applications. [2]
CHEMLYTE SOLUTIONS CO.,LTD	Industrial Grade	A China-based manufacturer listed on chemical marketplaces. [6]
Avantor	95%	A global provider of products and services to life sciences industries. [9]
Combi-Blocks, Inc.	95%	Specializes in providing building blocks for combinatorial chemistry. [3]

Note: Purity and availability are subject to change and may vary by region and specific product listing. Researchers should always verify specifications with the supplier before ordering.

The Cornerstone of Quality: Analytical Validation

For drug development and high-stakes research, verifying the purity and identity of starting materials is non-negotiable. A supplier's Certificate of Analysis (CoA) is the primary document attesting to a specific lot's quality. Researchers should critically evaluate the CoA for the following information.

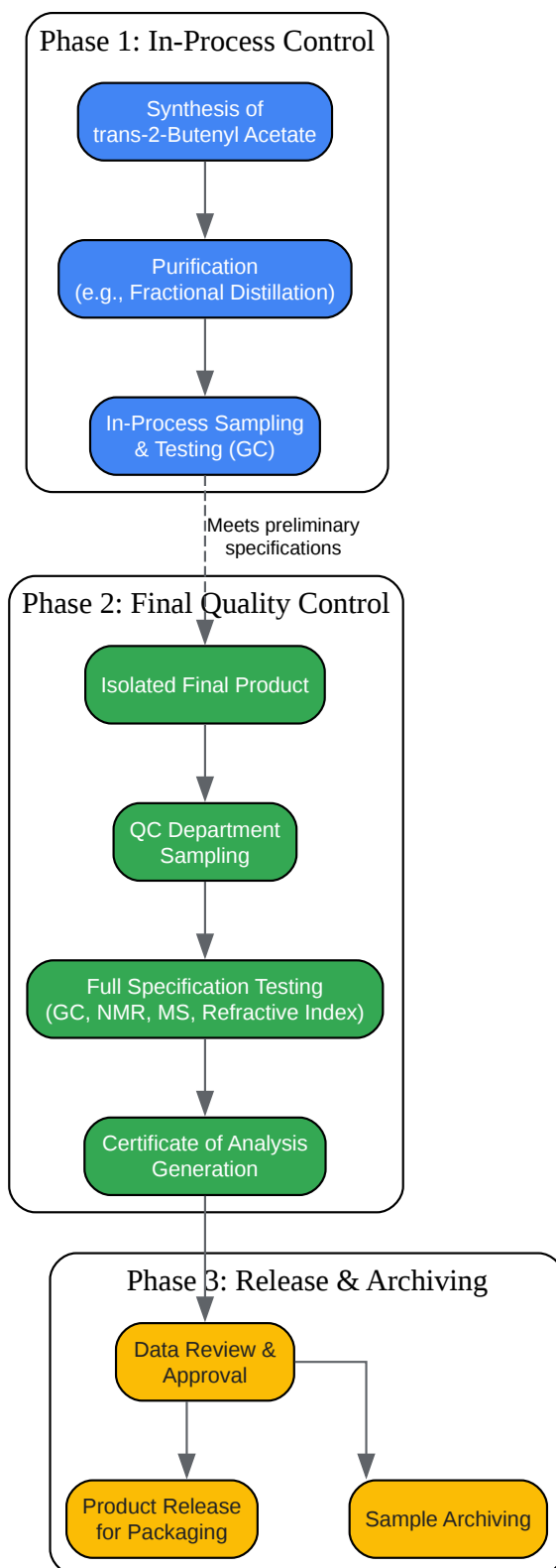
Key Analytical Techniques:

- Gas Chromatography (GC): This is the most common method for determining the purity (assay) of volatile compounds like **trans-2-Butenyl acetate**.[\[4\]](#) The CoA should specify the

purity percentage as determined by GC with Flame Ionization Detection (FID).[10][11]

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): NMR is indispensable for confirming the structural integrity of the molecule, including the crucial trans configuration of the double bond.
- Mass Spectrometry (MS): Provides confirmation of the molecular weight, further verifying the compound's identity.[5]
- Refractive Index: This physical property is a quick and reliable indicator of purity, though it is less specific than chromatographic or spectroscopic methods.[4]

Below is a diagram illustrating a typical quality control workflow that a reputable chemical supplier would follow.



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Caption: A typical quality control workflow for commercial chemical production.

Experimental Protocols: Safe Handling and Storage

Given its chemical properties, proper handling and storage of **trans-2-Butenyl acetate** are essential for maintaining its purity and ensuring laboratory safety.

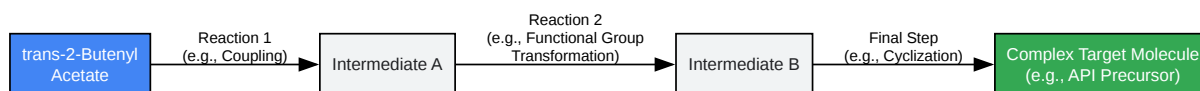
Protocol for Safe Storage and Handling:

- Receiving: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.^[6] Many suppliers recommend refrigerated storage (2-8°C) to minimize degradation and vapor pressure.^[3]
- Handling:
 - Always handle the compound in a well-ventilated area, preferably within a chemical fume hood.^[6]
 - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.
 - Avoid contact with skin and eyes.^[6]
 - The compound is a flammable liquid; keep it away from heat, sparks, and open flames.^[8] Use non-sparking tools for transfers.^[6]
- Disposal: Dispose of unused material and its container in accordance with local, regional, and national regulations for hazardous chemical waste.

Application in Synthetic Chemistry

trans-2-Butenyl acetate is a versatile C4 building block. The ester functional group can be hydrolyzed or transesterified, while the alkene can participate in a wide range of addition and coupling reactions. Its primary utility is as a chemical intermediate in the synthesis of more complex molecules, including pharmaceuticals and fine chemicals.^[1]^[12]

The diagram below illustrates a generalized synthetic pathway where **trans-2-Butenyl acetate** serves as a key precursor.



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Caption: Generalized synthetic route using **trans-2-Butenyl acetate** as a starting material.

Conclusion

For researchers and drug development professionals, the selection of a commercial supplier for **trans-2-Butenyl acetate** should be guided by a thorough evaluation of product purity, comprehensive analytical documentation, and reliable supply chains. Insisting on a detailed, lot-specific Certificate of Analysis and adhering to strict protocols for handling and storage are critical practices. By partnering with reputable suppliers who demonstrate a commitment to rigorous quality control, scientists can build a foundation of chemical integrity for their research, ensuring the reliability and reproducibility of their synthetic endeavors.

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